A Technical Review of Chlorinated Sesquiterpene Lactones: From Isolation to Cellular Mechanisms

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Compound of Interest

Compound Name: *Chlorouvedalin*

Cat. No.: *B14852540*

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Introduction

Chlorinated sesquiterpene lactones are a specialized class of halogenated natural products that have garnered significant interest in the scientific community.[1] Primarily isolated from plant species belonging to the Asteraceae family, these compounds are characterized by a C15 isoprenoid structure containing a lactone ring and one or more chlorine atoms.[1] The addition of chlorine, a halogen, to the sesquiterpene scaffold often enhances the biological activity of the parent molecule.[2] This technical guide provides a comprehensive overview of chlorinated sesquiterpene lactones, covering their isolation, structural elucidation, biological activities with a focus on their cytotoxic and anti-inflammatory properties, and their underlying mechanisms of action. Detailed experimental protocols, quantitative data, and pathway visualizations are presented to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

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Data Presentation: Biological Activities of Chlorinated Sesquiterpene Lactones

Chlorinated sesquiterpene lactones have demonstrated a wide array of biological effects, including cytotoxic, anti-inflammatory, antimicrobial, and antiviral activities. The following tables summarize the quantitative data from various studies, providing a comparative look at the potency of these compounds.

Table 1: Cytotoxic Activity of Chlorinated Guaiane-Type Sesquiterpene Lactones against Human Tumor Cell Lines

The cytotoxicity of several chlorinated guaianolides isolated from Centaurea species has been evaluated against various human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are presented in µM.

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Compound	HL-60 (Leukemia) IC50 (μM)	U-937 (Leukemia) IC50 (μM)	U-937/Bcl-2 (Leukemia) IC50 (μM)	SK-MEL-1 (Melanoma) IC50 (μM)
Chlorohyssopifolin A	4.8 ± 0.4	2.5 ± 0.3	3.5 ± 0.3	3.9 ± 0.3
Chlorohyssopifolin B	6.2 ± 0.5	9.8 ± 0.8	10.5 ± 0.9	8.7 ± 0.7
Chlorohyssopifolin C	3.9 ± 0.3	3.1 ± 0.3	4.2 ± 0.4	4.5 ± 0.4
Chlorohyssopifolin D	5.1 ± 0.4	3.8 ± 0.3	4.9 ± 0.4	5.2 ± 0.5
Chlorohyssopifolin E	> 30	> 30	> 30	> 30
Linichlorin A	6.9 ± 0.6	4.5 ± 0.4	5.8 ± 0.5	6.1 ± 0.5
Linichlorin C	12.3 ± 1.1	15.6 ± 1.4	18.2 ± 1.6	14.8 ± 1.3
8-desacyllinichlorin C	> 30	> 30	> 30	> 30

Data sourced from Estevez-Sarmiento et al., 2020.

Table 2: Antimicrobial and Antiviral Activities of Selected Chlorinated Sesquiterpene Lactones

The antimicrobial activity is presented as the Minimum Inhibitory Concentration (MIC) in μg/mL, which is the lowest concentration of an antimicrobial drug that prevents visible growth of a microorganism. Antiviral activity is also summarized from the available literature.

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Compound	Organism/Virus	MIC (µg/mL) / Activity
Centaurepensin (Chlorohyssopifolin A)	Enterococcus faecalis	Weak activity
Chlorojanerin	Enterococcus faecalis	Weak activity
13-Acetyl Solstitialin A	Enterococcus faecalis (isolated strains)	1
13-Acetyl Solstitialin A	Herpes Simplex Virus-1 (DNA virus)	Potent (comparable to acyclovir)

Data sourced from Yesilada et al., 2004 and Koukoulitsa et al., 2002.

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this review, offering a practical guide for researchers.

Isolation and Purification of Chlorinated Sesquiterpene Lactones from Centaurea Species

This protocol is a generalized procedure based on methodologies reported for the isolation of sesquiterpene lactones from Centaurea species.[2][3][4]

1.1. Plant Material and Extraction:

- Collect and air-dry the aerial parts (stems, leaves, flowers) of the Centaurea plant.
- Grind the dried plant material into a fine powder.
- Macerate the powdered plant material with methanol at room temperature for 24-48 hours.
- Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain a crude methanol extract.

1.2. Solvent Partitioning:

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- Suspend the crude methanol extract in water.
- Perform successive liquid-liquid partitioning with solvents of increasing polarity: first with n-hexane, followed by chloroform or dichloromethane, and then ethyl acetate.
- Collect each fraction and evaporate the solvent to dryness. The chlorinated sesquiterpene lactones are typically enriched in the chloroform/dichloromethane and ethyl acetate fractions.

1.3. Chromatographic Purification:

- Subject the bioactive fraction (e.g., the chloroform fraction) to column chromatography on silica gel.
- Elute the column with a gradient of n-hexane and ethyl acetate, gradually increasing the polarity.
- Collect fractions and monitor by thin-layer chromatography (TLC), visualizing with vanillin-sulfuric acid reagent and heating.
- Pool fractions containing compounds with similar TLC profiles.
- Perform further purification of the pooled fractions using preparative TLC or High-Performance Liquid Chromatography (HPLC) with a reversed-phase column (e.g., C18) and a mobile phase such as a methanol-water or acetonitrile-water gradient to yield pure compounds.

1.4. Structure Elucidation:

- Determine the structures of the isolated pure compounds using spectroscopic techniques, including:
  - 1D and 2D Nuclear Magnetic Resonance (NMR): ^{1}H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments to establish the carbon skeleton and stereochemistry.
  - Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) to determine the molecular formula.

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- X-ray Crystallography: For unambiguous determination of the absolute stereochemistry if suitable crystals can be obtained.

Cytotoxicity Assay (MTT Assay)

This protocol is for determining the cytotoxic effects of compounds on cancer cell lines.

- Cell Seeding: Seed human tumor cells (e.g., HL-60, U-937, SK-MEL-1) in 96-well plates at a density of 5 x 10^4 cells/well in a suitable culture medium.
- Compound Treatment: After 24 hours of incubation to allow for cell attachment (for adherent cells), treat the cells with various concentrations of the chlorinated sesquiterpene lactones. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known cytotoxic drug).
- Incubation: Incubate the plates for 48-72 hours at 37°C in a humidified atmosphere with 5% CO_2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- Formazan Solubilization: Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 values using non-linear regression analysis.

Apoptosis Determination by Fluorescent Microscopy

This method is used to visualize the morphological changes associated with apoptosis.

- Cell Treatment: Treat cells with the chlorinated sesquiterpene lactones at concentrations around their IC50 values for 24 hours.
- Cell Staining: Harvest the cells, wash with PBS, and fix with 4% paraformaldehyde. Stain the cells with a DNA-binding dye such as Hoechst 33342 or DAPI (4′,6-diamidino-2-phenylindole).

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- Microscopy: Place a drop of the stained cell suspension on a microscope slide and observe under a fluorescence microscope.
- Analysis: Apoptotic cells will exhibit characteristic morphological changes, including chromatin condensation and nuclear fragmentation, which can be visualized as brightly stained, condensed, or fragmented nuclei.

Caspase Activity Assay

This protocol measures the activity of key executioner caspases, such as caspase-3, which are activated during apoptosis.

- Cell Lysis: Treat cells with the compounds for a specified period (e.g., 24 hours). Harvest the cells and lyse them in a specific lysis buffer.
- Protein Quantification: Determine the total protein concentration of the cell lysates using a method such as the Bradford assay.
- Enzymatic Reaction: Incubate a specific amount of protein from each lysate with a fluorogenic caspase substrate (e.g., Ac-DEVD-AMC for caspase-3) in a reaction buffer.
- Fluorescence Measurement: Measure the fluorescence of the cleaved substrate using a fluorometer at the appropriate excitation and emission wavelengths.
- Data Analysis: Quantify the caspase activity based on the fluorescence intensity and normalize it to the total protein concentration.

Signaling Pathways and Mechanisms of Action

Chlorinated sesquiterpene lactones exert their biological effects by modulating key cellular signaling pathways. Their cytotoxic and anti-inflammatory properties are often linked to the induction of apoptosis and the inhibition of pro-inflammatory transcription factors.

Apoptosis Induction Pathway

Several chlorinated sesquiterpene lactones, such as chlorohyssopifolins, have been shown to be potent inducers of apoptosis in cancer cells. The primary mechanism involves the intrinsic or mitochondrial pathway of apoptosis.

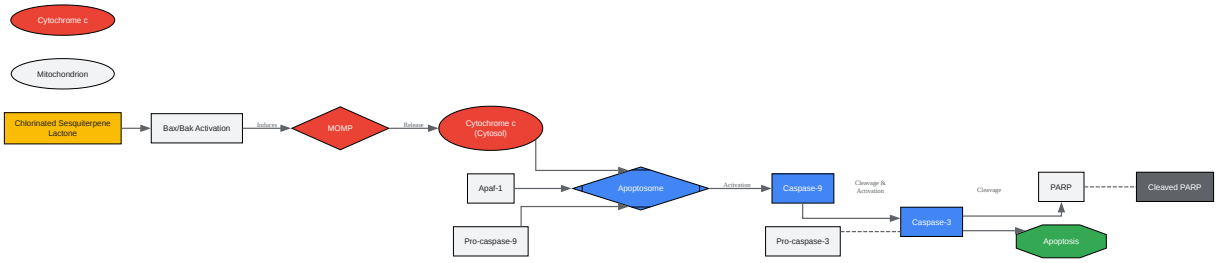
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The key steps in this pathway are:

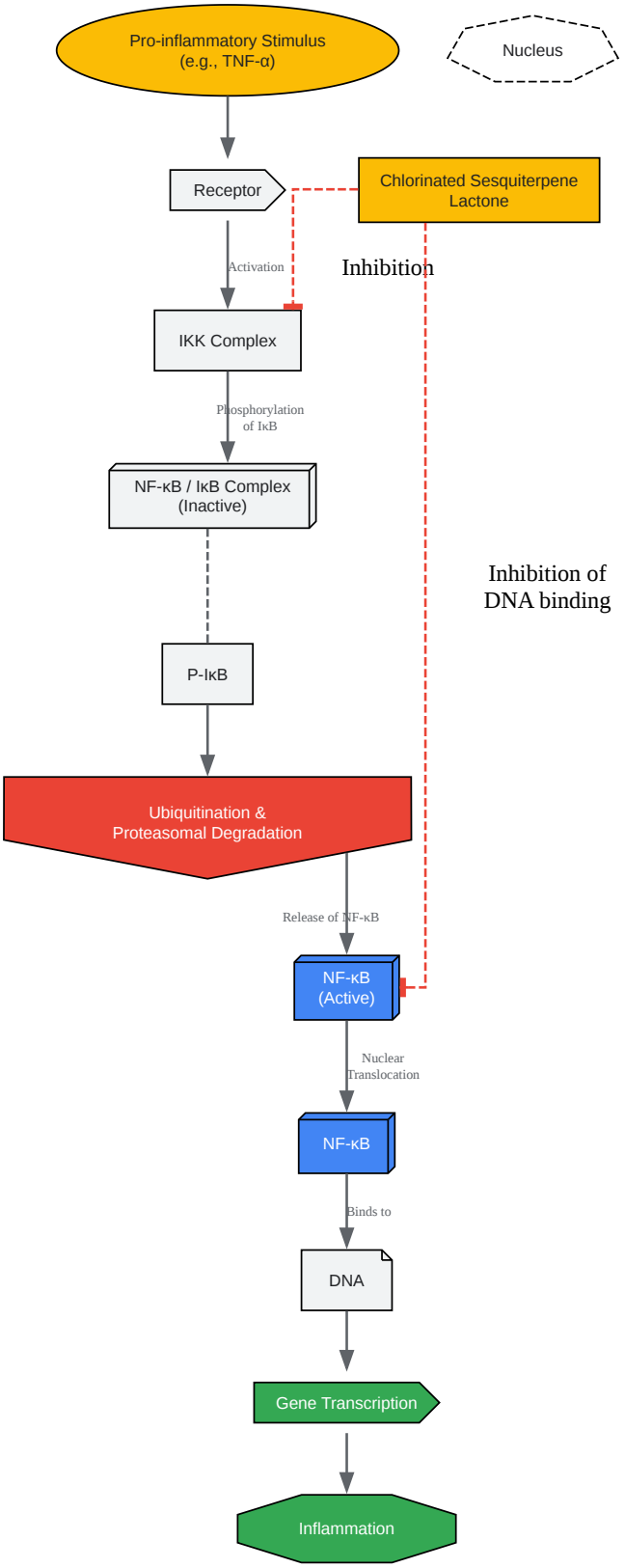
- Mitochondrial Outer Membrane Permeabilization (MOMP): The compound induces stress on the mitochondria, leading to the formation of pores in the outer mitochondrial membrane.
- Cytochrome c Release: This permeabilization results in the release of cytochrome c from the intermembrane space into the cytoplasm.
- Apoptosome Formation: In the cytoplasm, cytochrome c binds to Apaf-1 (Apoptotic protease-activating factor 1) and dATP, forming a complex known as the apoptosome.
- Caspase-9 Activation: The apoptosome recruits and activates pro-caspase-9, an initiator caspase.
- Executioner Caspase Activation: Activated caspase-9 then cleaves and activates executioner caspases, such as caspase-3 and caspase-7.
- Cellular Dismantling: The executioner caspases cleave a multitude of cellular substrates, including PARP (Poly (ADP-ribose) polymerase), leading to the characteristic morphological and biochemical hallmarks of apoptosis, such as DNA fragmentation and membrane blebbing.

Below is a Graphviz diagram illustrating the intrinsic apoptosis pathway induced by chlorinated sesquiterpene lactones.

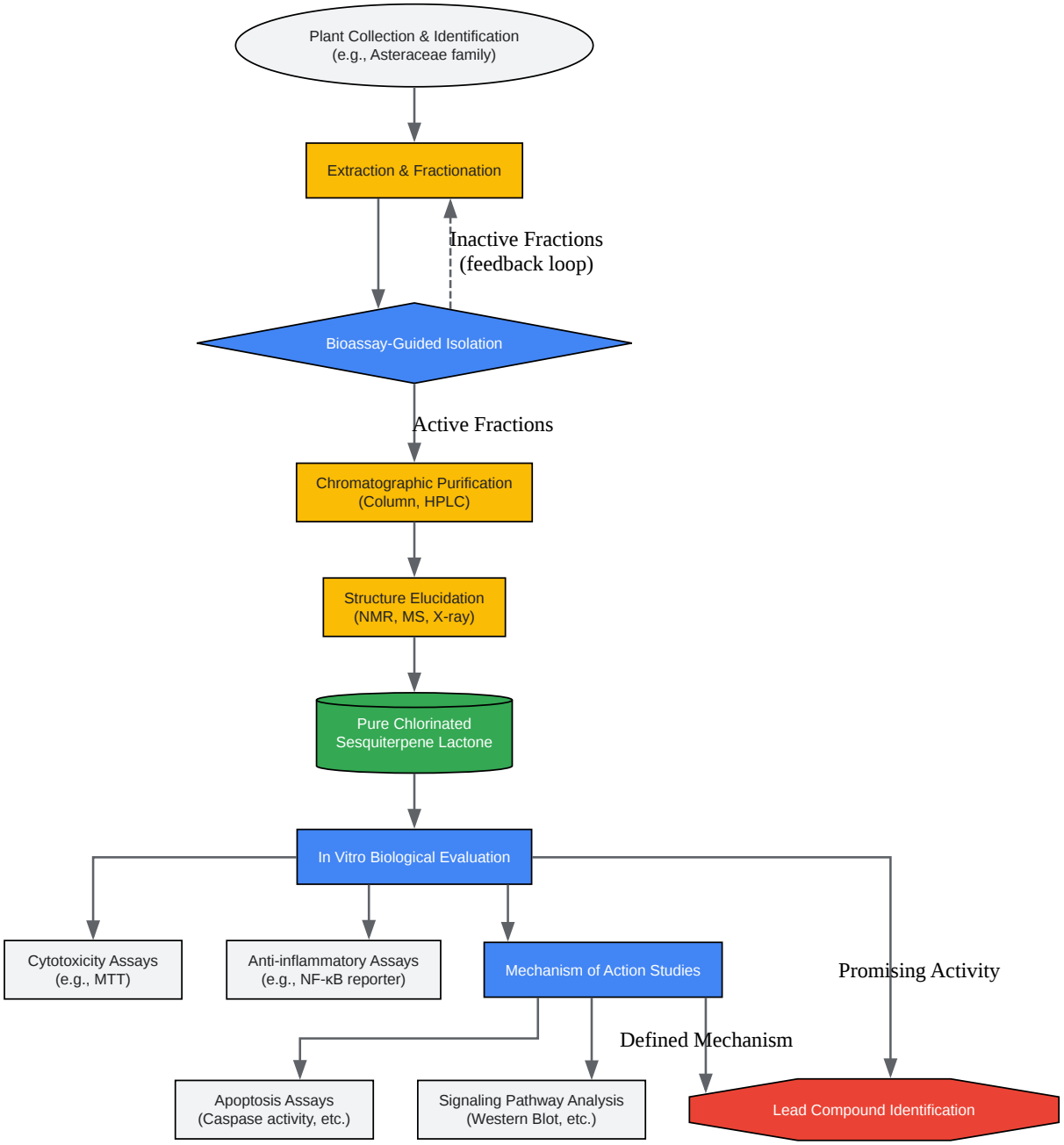
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